

The Impact of CAY 10465 on Apolipoprotein A-I: A Technical Overview

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Compound of Interest		
Compound Name:	CAY 10465	
Cat. No.:	B15603190	Get Quote

For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides an in-depth analysis of the effects of **CAY 10465**, a potent aryl hydrocarbon receptor (AhR) agonist, on the expression and synthesis of apolipoprotein A-I (ApoA-I), a key protein in reverse cholesterol transport and cardiovascular health. This document summarizes the available quantitative data, details relevant experimental protocols, and visualizes the underlying signaling pathways.

Core Findings: CAY 10465 Suppresses Apolipoprotein A-I Expression

CAY 10465 acts as a selective and high-affinity agonist for the aryl hydrocarbon receptor (AhR).[1][2] Activation of AhR by **CAY 10465** in human hepatoma HepG2 cells has been shown to inhibit the synthesis of apolipoprotein A-I (ApoA-I).[1][2] This inhibitory effect is observed at both the messenger RNA (mRNA) and protein levels, indicating that the suppression occurs at the level of gene transcription.[1][2]

The mechanism of this suppression is linked to the canonical AhR signaling pathway. Upon binding to **CAY 10465**, the AhR translocates to the nucleus and forms a heterodimer with the AhR nuclear translocator (ARNT).[3][4][5][6] This complex then interacts with specific DNA sequences known as xenobiotic response elements (XREs) in the promoter regions of target



genes.[1][2][3] A putative XRE has been identified in the promoter region of the ApoA-I gene, specifically between nucleotides -325 and -186 relative to the transcriptional start site, suggesting a direct regulatory role of the AhR/ARNT complex in the repression of ApoA-I gene expression.[1][2]

While direct binding of the AhR/ARNT complex to the ApoA-I promoter is a strong possibility, it is also plausible that the complex interacts with other transcription factors to mediate its repressive effect.[4][7][8]

Quantitative Data Summary

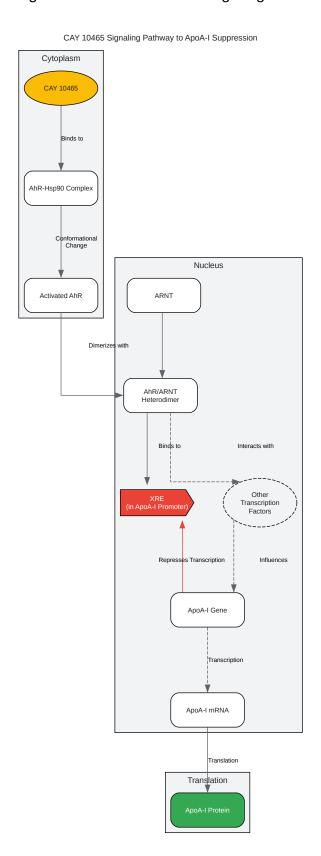
The following table summarizes the known quantitative effects of **CAY 10465** on ApoA-I. It is important to note that while the inhibitory effect is established, specific dose-response data, such as an IC50 value for ApoA-I inhibition by **CAY 10465** in HepG2 cells, is not readily available in the public literature. The provided data is based on the concentrations used in the cited experiments.

Parameter	Cell Line	Compound	Concentrati on Range Tested	Observed Effect on ApoA-I	Reference
Protein Synthesis Inhibition	HepG2	CAY 10465	Not specified in detail, but used as an AhR agonist.	Inhibition of ApoA-I protein synthesis.	[1][2]
mRNA Level Suppression	HepG2	CAY 10465 (and other AhR agonists)	Not specified in detail, but used as an AhR agonist.	Suppression of ApoA-I mRNA levels.	[1][2]
Promoter Activity Inhibition	HepG2	CAY 10465 (and other AhR agonists)	Not specified in detail, but used as an AhR agonist.	Inhibition of ApoA-I gene promoter activity.	[1][2]

Signaling Pathway and Experimental Workflow



The following diagrams illustrate the signaling pathway of **CAY 10465** leading to the suppression of ApoA-I and a general workflow for investigating this effect.









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Caption: **CAY 10465** activates the AhR pathway, leading to the suppression of ApoA-I gene transcription.



Experimental Workflow for CAY 10465 Effect on ApoA-I Start Culture HepG2 Cells Treat with CAY 10465 (Dose-Response) Promoter Activity Assay Harvest Cells and Supernatant (Luciferase Reporter) Protein Analysis mRNA Analysis (Western Blot / ELISA) (qRT-PCR) End

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